

Property	Description
Chemical Structure	A heterocyclic biguanide, structurally similar to chlorhexidine. [3] [5]
Modality	Small Molecule

Pharmacology and Clinical Application

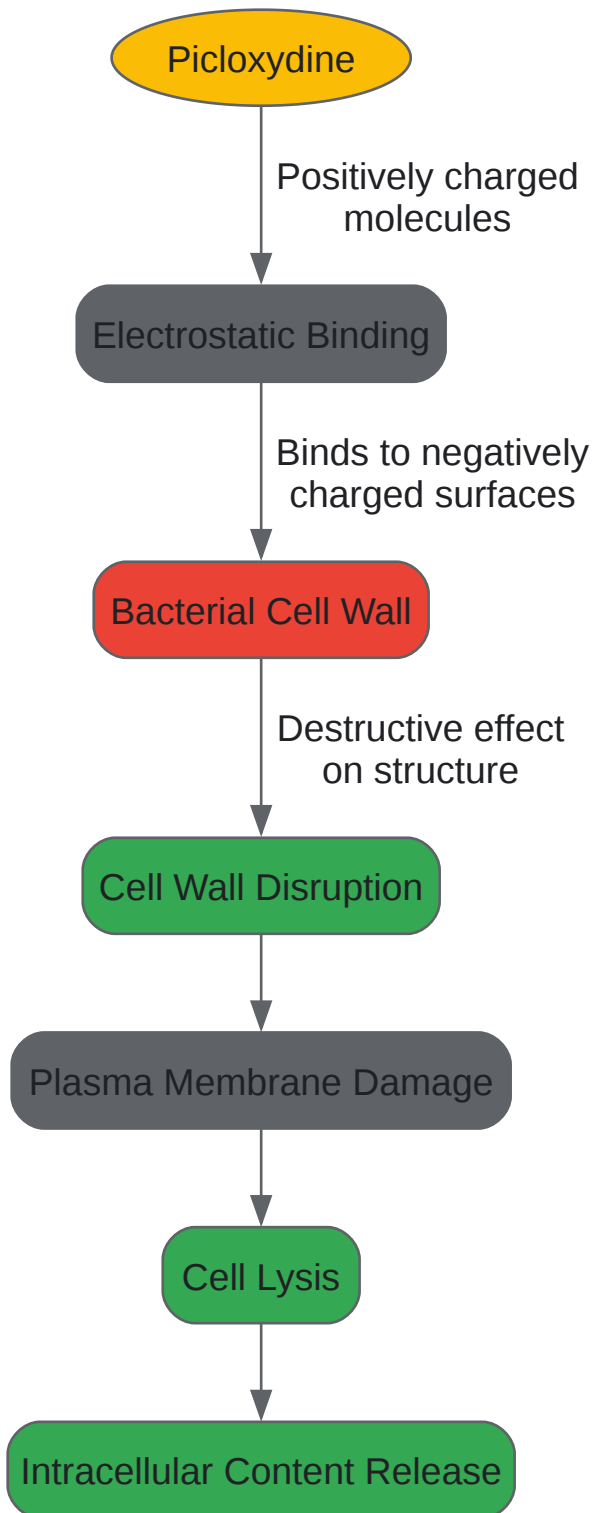
Picloxydine functions as a broad-spectrum antibacterial agent. The following table summarizes its core uses and known effects.

Table 3: Pharmacology and Clinical Use [6] [7] [5]

Aspect	Details
Mechanism of Action	Bactericidal or bacteriostatic. Positively charged molecules bind electrostatically to negatively charged bacterial cell walls, leading to cell wall disruption and lysis. [6] [7]
Antibacterial Spectrum	Active against a wide range of Gram-positive and Gram-negative bacteria. Shows activity against <i>Escherichia coli</i> , <i>Pseudomonas luteola</i> , and <i>Pseudomonas aeruginosa</i> . [6] [7]
Primary Indication	Treatment of superficial ophthalmic infections (e.g., conjunctivitis). [3] [7]
Formulation & Dosage	0.05% eye drops. [7]
Adverse Effects	Potential for local irritation and corneal damage. [7]

Mechanism of Action Visualized

The diagram below illustrates the bactericidal mechanism of **Picloxydine**, based on research describing its interaction with Gram-negative bacterial cells [6].



[Click to download full resolution via product page](#)

Picloxydine's Bactericidal Mechanism: The compound targets and disrupts bacterial cell integrity, leading to cell death.

Experimental Protocols for Research

For researchers, here are detailed methodologies from key studies on **Picloxydine**'s efficacy and mechanism.

Protocol 1: Determining Bactericidal Concentration [6]

This method determines the minimum bactericidal concentration (MBC) of **Picloxydine** against bacterial isolates.

- **Principle:** The MBC is the lowest concentration of an antiseptic that kills $\geq 99.9\%$ of a bacterial inoculum.
- **Materials:** Bacterial isolates (e.g., *E. coli*, *P. aeruginosa*), **Picloxydine** dihydrochloride stock solution, sterile liquid nutrient broth, multi-well plates, equipment for colony counting.
- **Procedure:**
 - Prepare a standardized suspension of the test bacterium (e.g., $1-5 \times 10^5$ CFU/mL).
 - Create a series of two-fold serial dilutions of **Picloxydine** in the nutrient broth within the multi-well plates.
 - Inoculate each well with the bacterial suspension. Include a growth control (broth + bacteria, no antiseptic) and a sterility control (broth only).
 - Incubate the plates at $35 \pm 2^\circ\text{C}$ for 20-24 hours.
 - Subculture samples from wells showing no visible growth onto antibiotic-free agar plates.
 - Incubate the agar plates and determine the MBC as the lowest **Picloxydine** concentration that prevents growth on the subculture.

Protocol 2: Zeta Potential Measurement for Binding Analysis [6]

This protocol quantifies the electrostatic binding of **Picloxydine** to bacterial cells by measuring changes in surface charge.

- **Principle:** Binding of cationic **Picloxydine** molecules neutralizes the negative charge on the bacterial surface, which is measured as a change in zeta potential.
- **Materials:** Bacterial cell culture in log phase, phosphate buffered saline (PBS), Zetasizer Nano ZS analyzer or equivalent.
- **Procedure:**
 - Harvest bacterial cells by centrifugation, wash, and resuspend in PBS to a standardized optical density.

- Incubate the bacterial suspension with increasing, sub-lethal concentrations of **Picloxydine** dihydrochloride for a fixed period (e.g., 10-30 minutes).
- Measure the zeta potential of each sample using the Zetasizer analyzer.
- Plot the zeta potential values against the **Picloxydine** concentration. A trend towards neutral potential (0 mV) confirms increasing neutralization of the cell surface.

Research and Development Context

Picloxydine is positioned as a **non-antibiotic antimicrobial**, making it a promising candidate for preventive use to combat antibiotic resistance, especially in settings like repeated intravitreal injections [6] [8]. Its antiplaque activity has also been studied, though one clinical trial found it less effective at inhibiting plaque than chlorhexidine despite stronger suppression of oral flora, suggesting its efficacy is highly specific to its application and formulation [9].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. S01AX16 - ATCDDD - ATC/DDD Index - FHI [atcddd.fhi.no]
2. KEGG DRUG: Picloxydine [genome.jp]
3. Picloxydine [en.wikipedia.org]
4. Picloxydine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. Picloxydine | Bacterial Inhibitor [medchemexpress.com]
6. [Antibacterial effect of the antiseptic picloxydine ... [pubmed.ncbi.nlm.nih.gov]
7. Picloxydine: Uses, Dosage, Side Effects and More [mims.com]
8. Picloxydine Market Size, Trends, Growth [verifiedresearchinsights.com]
9. An in vivo comparison of chlorhexidine and picloxydine ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Picloxydine ATC code S01AX16 classification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b007018#picloxydine-atc-code-s01ax16-classification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com